

Comprehensive Application Notes: Diphenylpyraline HCl Solubility Profile and Experimental Protocols

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Compound Focus: Diphenylpyraline Hydrochloride

CAS No.: 132-18-3

Cat. No.: S526274

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Introduction and Basic Properties

Diphenylpyraline hydrochloride is a first-generation antihistamine with additional **anticholinergic properties** that make it valuable for both clinical and research applications. As a **potent histamine H1 receptor antagonist**, this compound competes with histamine for H1-receptor sites on effector cells, providing temporary reduction of allergic symptoms without reversing established histamine-mediated responses [1]. The compound belongs to the **diphenylpiperidine class** and exhibits a molecular weight of 317.85 g/mol with the chemical formula $C_{19}H_{24}ClNO$ [2] [3]. The hydrochloride salt form exists as a **white to off-white crystalline powder** with a melting point ranging between 203-205°C [2] [4], and it is important to note that this product is intended **for research use only** and not for human consumption [2].

Solubility Data Summary

The solubility profile of Diphenylpyraline HCl has been characterized across multiple solvents systems, providing researchers with essential data for experimental planning. The following tables summarize the available quantitative solubility data obtained from experimental measurements:

Primary Solubility Data

Solvent	Solubility (mg/mL)	Solubility (mM)	Temperature	Citation
Water	100 mg/mL	314.61 mM	Not specified	[2] [3]
DMSO	≥100 mg/mL	≥314.61 mM	Not specified	[2] [3]
DMSO	≥42 mg/mL	≥132.14 mM	Not specified	[5]
PBS	100 mg/mL	314.61 mM	Not specified	[2]
Ethanol	≥54.7 mg/mL	≥172.06 mM	Not specified	[5]

Formulation Solubility for In Vivo Studies

Formulation Composition	Solubility	Concentration	Appearance	Citation
10% DMSO + 40% PEG300 + 5% Tween80 + 45% Saline	≥2.5 mg/mL	≥7.87 mM	Clear solution	[2] [3]
10% DMSO + 90% (20% SBE-β-CD in Saline)	≥2.5 mg/mL	≥7.87 mM	Clear solution	[2] [3]
10% DMSO + 90% Corn Oil	≥2.5 mg/mL	≥7.87 mM	Clear solution	[2] [3]

Experimental Protocols

Stock Solution Preparation

Protocol 1: Aqueous Stock Solution (100 mg/mL in PBS)

- Step 1:** Weigh 100 mg of Diphenylpyraline HCl powder.

- **Step 2:** Add phosphate-buffered saline (PBS) to achieve a final volume of 1 mL.
- **Step 3: Utilize ultrasonication** for 2-5 minutes to ensure complete dissolution.
- **Step 4:** Verify the solution clarity; it should appear clear without visible particulates.
- **Step 5:** Aliquot as needed and store at recommended conditions [2].

Protocol 2: DMSO Stock Solution (100 mg/mL)

- **Step 1:** Weigh 100 mg of Diphenylpyraline HCl powder.
- **Step 2:** Add fresh, anhydrous DMSO to achieve a final volume of 1 mL.
- **Step 3:** Mix by vortexing for 1-2 minutes until fully dissolved.
- **Step 4:** Note that **hygroscopic DMSO** may impact solubility; use newly opened containers for optimal results [3].
- **Step 5:** Aliquot immediately to minimize repeated freeze-thaw cycles.

Working Solution Formulations for In Vivo Studies

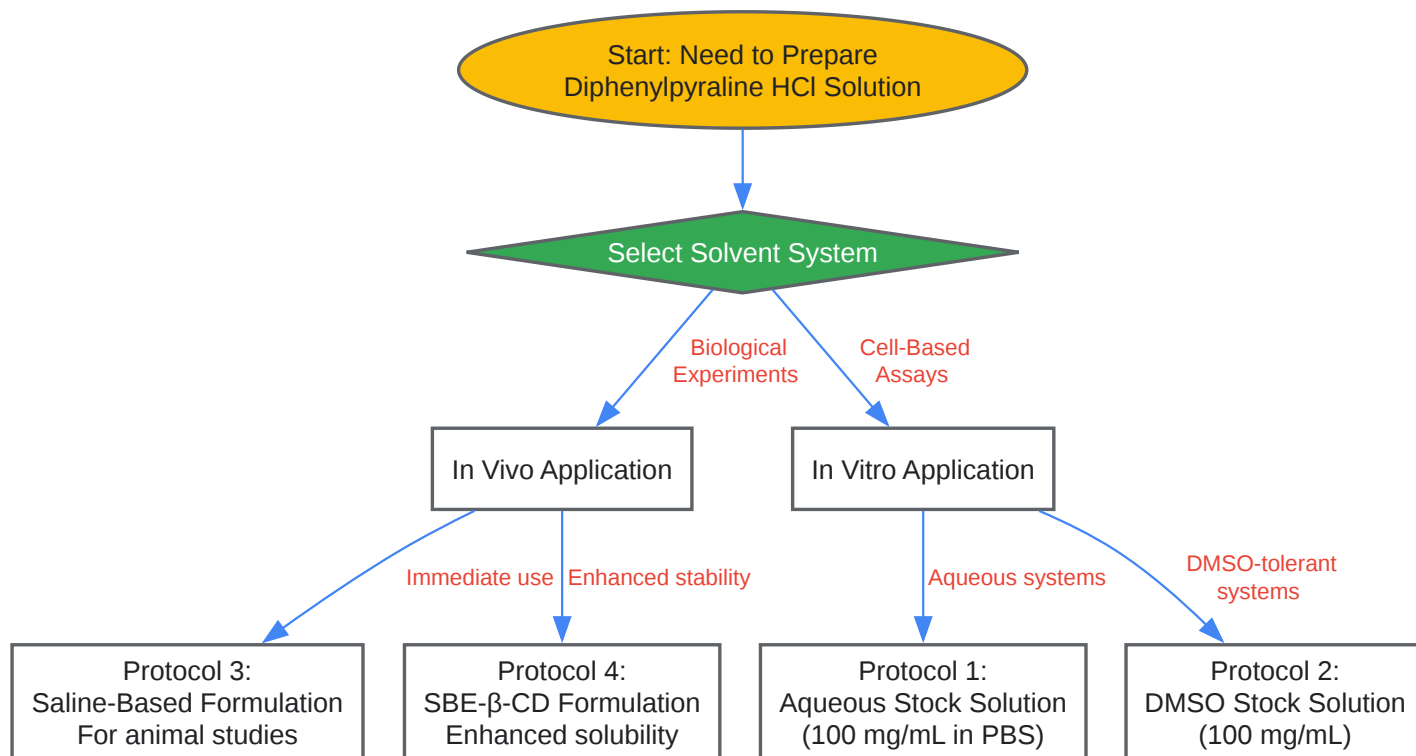
Protocol 3: Saline-Based Formulation for Animal Studies

- **Step 1:** Prepare 25 mg/mL DMSO stock solution.
- **Step 2:** Add 100 μ L DMSO stock to 400 μ L PEG300, mixing evenly.
- **Step 3:** Add 50 μ L Tween-80 to the mixture, mixing thoroughly.
- **Step 4:** Add 450 μ L normal saline (0.9% sodium chloride) to adjust to 1 mL final volume.
- **Step 5: Administer immediately** after preparation for optimal stability [2] [3].

Protocol 4: SBE- β -CD Formulation for Enhanced Solubility

- **Step 1:** Prepare 20% SBE- β -CD in saline by dissolving 2 g SBE- β -CD in 10 mL saline.
- **Step 2:** Filter the SBE- β -CD solution through a 0.22 μ m filter.
- **Step 3:** Add 100 μ L of 25 mg/mL DMSO stock to 900 μ L of 20% SBE- β -CD solution.
- **Step 4:** Mix by gentle inversion until clear.
- **Step 5:** Store at 4°C if not used immediately, for up to one week [2] [3].

The following workflow diagram illustrates the decision process for selecting the appropriate formulation protocol:



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Research Applications and Biological Activity

Primary Pharmacological Targets

Diphenylpyraline HCl exhibits activity at multiple biological targets, explaining its diverse research applications:

- **Histamine H1 Receptor Antagonism:** As a **potent H1 receptor blocker**, Diphenylpyraline HCl competes with histamine for receptor binding sites, effectively reducing allergic responses in experimental models. This mechanism underlies its utility in studying allergic conditions like rhinitis, hay fever, and pruritic skin disorders [2] [1].

- **Dopamine Transporter Inhibition:** Research demonstrates that at concentrations of 10 μM , Diphenylpyraline HCl **markedly inhibits dopamine uptake** in mouse nucleus accumbens slices. This unexpected dopaminergic activity suggests potential research applications beyond its conventional antihistamine properties [2] [6].
- **Anticholinergic Effects:** Like most first-generation antihistamines, Diphenylpyraline HCl exhibits **significant antimuscarinic activity**, which may provide drying effects on mucosal surfaces and contribute to its overall pharmacological profile [1].

Experimental Findings

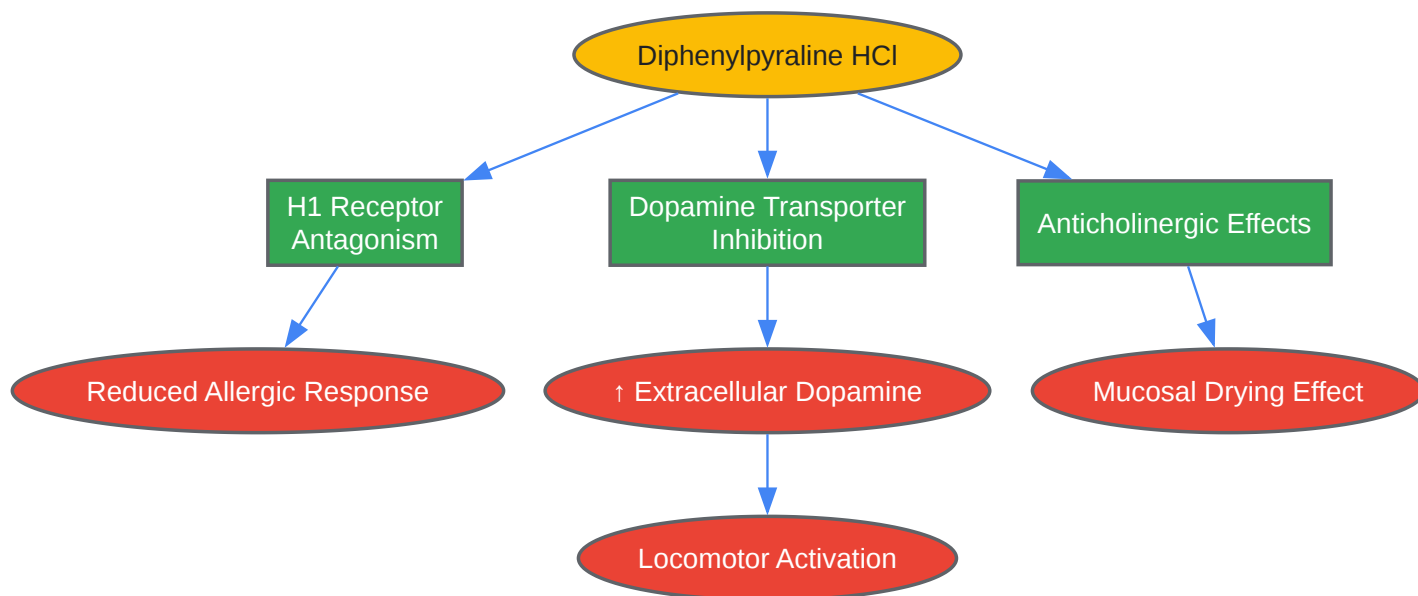
In Vitro Observations:

- **Dopamine uptake inhibition** in mouse nucleus accumbens slices at 10 μM concentration [2] [3]
- **Receptor binding affinity** for H1 receptors with competitive antagonism [1]

In Vivo Efficacy:

- **Locomotor activation** in C57BL/6 mice at 5-10 mg/kg intraperitoneal doses [2] [3]
- **Elevation of extracellular dopamine** levels in nucleus accumbens by approximately 200% [2]
- **Psychostimulant properties** observed at doses of 5-10 mg/kg [2]

The following diagram illustrates the compound's multifaceted mechanism of action and observed effects:



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Storage and Stability Guidelines

Proper storage of Diphenylpyraline HCl is essential for maintaining compound integrity and experimental reproducibility:

- **Powder Storage:** Store at -20°C for 3 years or at 4°C for 2 years in a **sealed, protected environment** to prevent moisture exposure [2]. The compound should be maintained under inert gas (nitrogen or argon) when possible for long-term stability [4].
- **Solution Stability:**
 - **DMSO stock solutions:** Store at -80°C for 6 months or -20°C for 1 month [2] [3]
 - **Aqueous solutions:** Prepare fresh when possible; some sources indicate stability at ambient temperature for several days during shipping [2]
 - **In vivo formulations:** Use immediately after preparation; do not store for extended periods [5]
- **Handling Considerations:** The compound is **hygroscopic** and requires protection from moisture. Always use anhydrous conditions when preparing solutions, and allow samples to equilibrate to room temperature before opening to prevent condensation [4].

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